

Technical Guide: Molecular Weight of 5-(4-Methylphenyl)-3-pyridinecarbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(4-Methylphenyl)-3-pyridinecarbaldehyde

Cat. No.: B1357042

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **5-(4-Methylphenyl)-3-pyridinecarbaldehyde**, a chemical compound of interest in various research and development applications. This document outlines the foundational data and methodologies for the precise determination of its molecular mass.

Compound Identification

- Systematic Name: **5-(4-Methylphenyl)-3-pyridinecarbaldehyde**
- Molecular Formula: C₁₃H₁₁NO^[1]^[2]
- CAS Number: 229008-16-6^[1]

Data Presentation: Atomic and Molecular Weights

The molecular weight is the sum of the atomic weights of its constituent atoms. The table below summarizes the standard atomic weights of the elements present in the compound and the final calculated molecular weight.

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	13	12.011[3][4]	156.143
Hydrogen	H	11	1.008[5][6][7][8]	11.088
Nitrogen	N	1	14.007[9][10][11] [12]	14.007
Oxygen	O	1	15.999[13][14] [15]	15.999
Total	Molecular Weight (g/mol)		197.237	

Note: The molecular weight is often cited as approximately 197.23 g/mol .[1][2]

Experimental Protocols: Molecular Weight Calculation

The determination of the molecular weight of **5-(4-Methylphenyl)-3-pyridinecarbaldehyde** is a theoretical calculation based on its molecular formula, which is established through analytical methods such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Methodology:

- Elemental Identification: The first step is to identify the constituent elements of the molecule. For **5-(4-Methylphenyl)-3-pyridinecarbaldehyde**, these are Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).
- Atom Count Determination: The molecular formula ($C_{13}H_{11}NO$) provides the exact number of atoms for each element in a single molecule.
- Atomic Weight Aggregation: The standard atomic weight of each element, as established by the International Union of Pure and Applied Chemistry (IUPAC), is utilized. These values represent a weighted average of the masses of their naturally occurring isotopes.

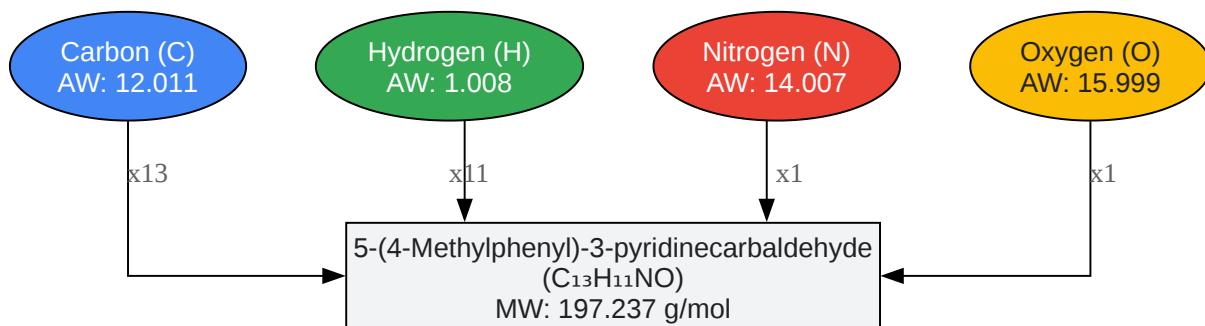
- Summation: The molecular weight is calculated by multiplying the count of each element's atoms by its standard atomic weight and then summing these totals.

The formula for this calculation is:

Molecular Weight = (Number of C atoms × Atomic Weight of C) + (Number of H atoms × Atomic Weight of H) + (Number of N atoms × Atomic Weight of N) + (Number of O atoms × Atomic Weight of O)

Visualization

The following diagram illustrates the hierarchical relationship from the constituent elements to the final compound, representing the basis of the molecular weight calculation.



[Click to download full resolution via product page](#)

Caption: Elemental composition of **5-(4-Methylphenyl)-3-pyridinecarbaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. appchemical.com [appchemical.com]

- 2. 5-(4-METHYLPHENYL)-3-PYRIDINECARBALDEHYDE;615-09-8 [abichem.com]
- 3. youtube.com [youtube.com]
- 4. byjus.com [byjus.com]
- 5. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. How many grams does an atom of hydrogen weigh? - askIITians [askiitians.com]
- 7. quora.com [quora.com]
- 8. Hydrogen - Wikipedia [en.wikipedia.org]
- 9. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 10. youtube.com [youtube.com]
- 11. Nitrogen - Wikipedia [en.wikipedia.org]
- 12. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 13. fiveable.me [fiveable.me]
- 14. Oxygen - Wikipedia [en.wikipedia.org]
- 15. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 5-(4-Methylphenyl)-3-pyridinecarbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357042#5-4-methylphenyl-3-pyridinecarbaldehyde-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com